

An In-depth Technical Guide to the Cellular Target of Khk-IN-1

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Compound of Interest

Compound Name: *Khk-IN-1*

Cat. No.: *B608338*

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Core Summary

This technical guide provides a comprehensive overview of the cellular target of the small molecule inhibitor, **Khk-IN-1**. **Khk-IN-1** is a potent and selective inhibitor of Ketohexokinase (KHK), a key enzyme in fructose metabolism. Specifically, **Khk-IN-1** targets the KHK-C isoform, which is the predominant isoform expressed in the liver, kidney, and small intestine, the primary sites of dietary fructose metabolism.^[1] By inhibiting KHK-C, **Khk-IN-1** effectively blocks the first committed step in fructose metabolism, the phosphorylation of fructose to fructose-1-phosphate (F1P). This mechanism of action gives **Khk-IN-1** significant therapeutic potential for metabolic diseases associated with high fructose consumption, such as obesity and diabetes.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **Khk-IN-1**, providing insights into its potency and selectivity.

Table 1: In Vitro and Cellular Potency of **Khk-IN-1**

Parameter	Target/System	Value	Reference
IC50	Recombinant Human KHK-C	12 nM	[2]
IC50	Fructose-1-Phosphate Production (HepG2 cell lysate)	400 nM	[1]

Table 2: Selectivity Profile of **Khk-IN-1**

Target Family	Specific Enzymes	Activity	Reference
Cytochrome P450	1A2, 2C9, 2C19, 2D6, 3A4	No significant inhibition	[3]
Kinases	Not specified in publicly available data	Data not available	

Further studies are required to fully elucidate the broader kinase selectivity profile of **Khk-IN-1**.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and validation of scientific findings. Below are detailed methodologies for the key experiments cited in the characterization of **Khk-IN-1**.

In Vitro Ketohexokinase (KHK-C) Enzymatic Assay

This protocol describes a fluorescence polarization (FP)-based assay used for high-throughput screening and determination of the IC50 value of inhibitors against recombinant human KHK-C. [4]

Principle: The assay measures the displacement of a fluorescently labeled ATP tracer from the KHK-C active site by a competitive inhibitor. Inhibition of tracer binding results in a decrease in the fluorescence polarization signal.

Materials:

- Recombinant human KHK-C enzyme
- ATP-competitive fluorescent tracer
- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- **Khk-IN-1** (or other test compounds)
- 384-well, low-volume, black microplates
- Plate reader capable of measuring fluorescence polarization

Procedure:

- Prepare a serial dilution of **Khk-IN-1** in DMSO, and then dilute further in Assay Buffer to the desired final concentrations.
- Add a small volume (e.g., 5 µL) of the diluted **Khk-IN-1** or DMSO (vehicle control) to the wells of the 384-well plate.
- Add the KHK-C enzyme (e.g., 5 µL of a 2x stock solution in Assay Buffer) to each well.
- Incubate the plate at room temperature for a defined period (e.g., 15 minutes) to allow for inhibitor binding.
- Initiate the reaction by adding the fluorescent tracer (e.g., 10 µL of a 2x stock solution in Assay Buffer).
- Incubate the plate for a specific duration (e.g., 60 minutes) at room temperature, protected from light.
- Measure the fluorescence polarization of each well using a plate reader with appropriate excitation and emission filters.
- Calculate the percent inhibition for each concentration of **Khk-IN-1** relative to the DMSO control.

- Determine the IC50 value by fitting the concentration-response data to a four-parameter logistic equation.

Cellular Fructose-1-Phosphate (F1P) Production Assay in HepG2 Cells

This protocol details a cell-based assay to measure the inhibitory effect of **Khk-IN-1** on KHK activity within a cellular context by quantifying the production of fructose-1-phosphate (F1P) using liquid chromatography-mass spectrometry (LC-MS).^[1]

Principle: HepG2 cells, which express KHK-C, are treated with fructose to induce F1P production. The ability of **Khk-IN-1** to inhibit this process is assessed by measuring the levels of F1P in cell lysates.

Materials:

- HepG2 cells
- Cell culture medium (e.g., Eagle's Minimum Essential Medium with 10% fetal bovine serum)
- Fructose solution
- **Khk-IN-1**
- Phosphate-buffered saline (PBS)
- Lysis buffer (e.g., methanol/water mixture)
- LC-MS system (e.g., triple quadrupole mass spectrometer)
- F1P analytical standard

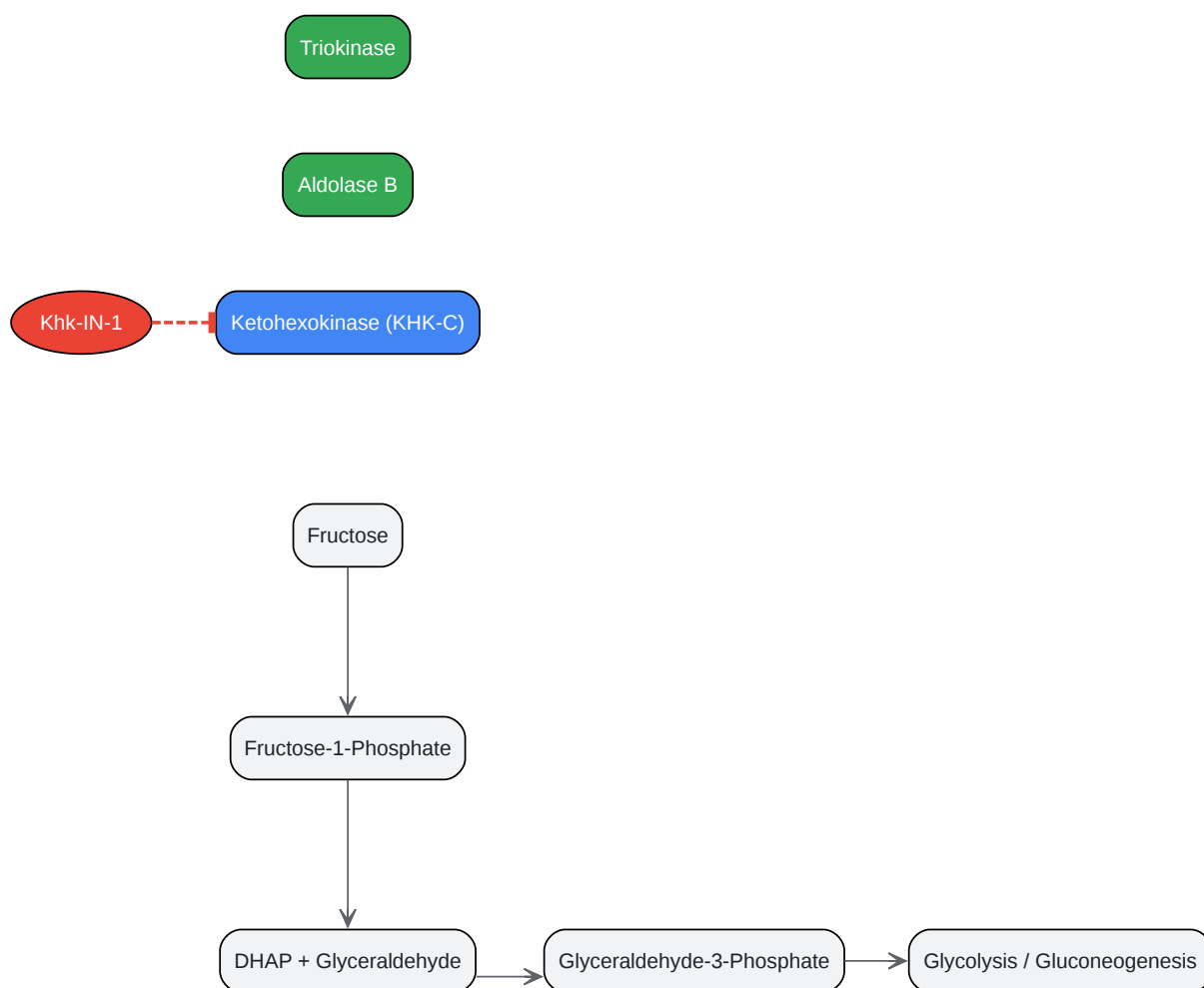
Procedure:

- Cell Culture: Culture HepG2 cells in appropriate flasks or plates until they reach a suitable confluency (e.g., 80-90%).

- Inhibitor Treatment: Pre-incubate the cells with varying concentrations of **Khk-IN-1** or DMSO (vehicle control) in serum-free medium for a specified time (e.g., 30 minutes).
- Fructose Stimulation: Add fructose to the medium to a final concentration of, for example, 5 mM, and incubate for a further period (e.g., 1-3 hours).
- Cell Lysis and Extraction:
 - Aspirate the medium and wash the cells with ice-cold PBS.
 - Add ice-cold lysis buffer to the cells.
 - Scrape the cells and collect the lysate.
 - Centrifuge the lysate to pellet cellular debris.
- LC-MS Analysis:
 - Inject a specific volume of the supernatant onto an appropriate LC column (e.g., a HILIC column for polar metabolites).
 - Perform chromatographic separation using a suitable mobile phase gradient.
 - Detect and quantify F1P using the mass spectrometer in multiple reaction monitoring (MRM) mode, using a specific precursor-to-product ion transition for F1P.
- Data Analysis:
 - Generate a standard curve using the F1P analytical standard.
 - Quantify the concentration of F1P in each sample.
 - Calculate the percent inhibition of F1P production for each **Khk-IN-1** concentration and determine the IC50 value.

Mandatory Visualizations

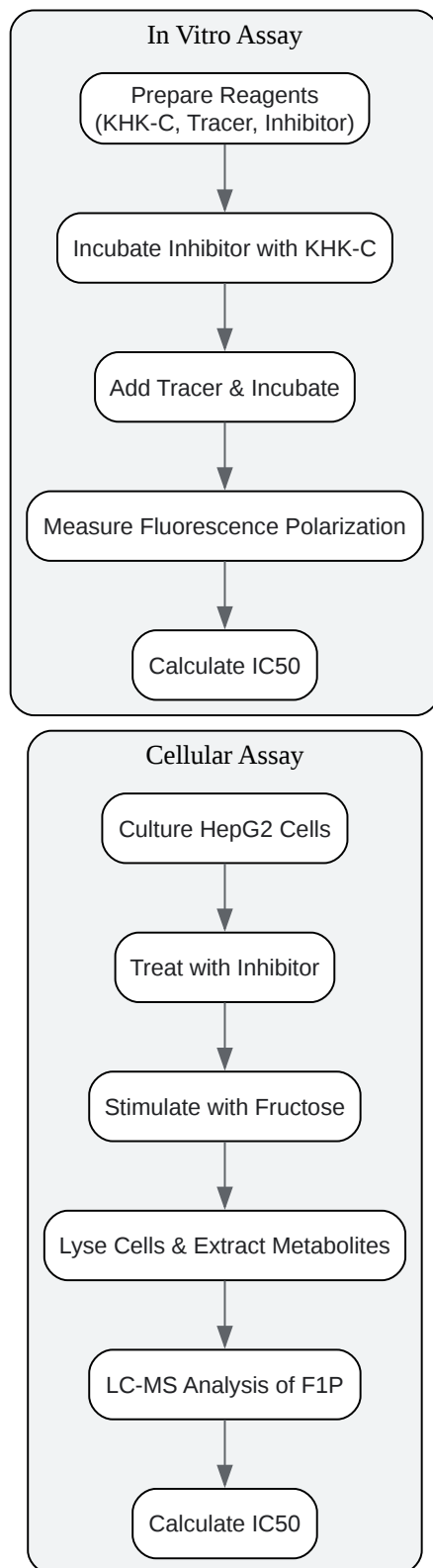
Signaling Pathway



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Caption: Fructose metabolism pathway and the inhibitory action of **Khk-IN-1** on Ketohexokinase (KHK-C).

Experimental Workflow



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Caption: Workflow for in vitro and cellular characterization of **Khk-IN-1**.

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References

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